

Personal protective equipment for handling Sophoricoside

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Compound of Interest

Compound Name: *Sophoricoside*

Cat. No.: *B191293*

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Essential Safety and Handling Guide for Sophoricoside

This guide provides crucial safety and logistical information for laboratory professionals handling **Sophoricoside**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure research environment.

Physicochemical and Safety Data

Sophoricoside is an isoflavone glycoside derived from *Sophora japonica*.^{[1][2][3]} It is a yellow to off-white crystalline powder.^{[2][3][4]} While specific hazard information is not readily available, it is prudent to handle it with care as with any research chemical. It is known to have various pharmacological effects, including anti-inflammatory, anti-cancer, and immunosuppressive properties.^{[1][5][6][7][8][9][10]}

| Property | Value | Source |
|-------------------|-----------------------------------------------------------------------------|----------------------------------------------------------------------------------|
| CAS Number | 152-95-4 | [2] [3] [4] |
| Molecular Formula | C ₂₁ H ₂₀ O ₁₀ | [2] [3] |
| Molecular Weight | 432.38 g/mol | [3] [5] |
| Appearance | Off-white to yellow crystalline powder | [2] [3] [4] [11] |
| Solubility | Soluble in water, ethanol, and DMSO | [2] [4] [5] |
| Storage | Short-term: 2-8°C; Long-term: -20°C (up to 1 year) or -80°C (up to 2 years) | [1] [3] |
| Purity | ≥ 98% (HPLC) | [3] [4] |

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure when handling **Sophoricoside**. The following equipment should be used:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Eye and Face Protection: Safety glasses with side shields or goggles are essential. A face shield may be necessary for operations with a higher risk of splashing.
- Respiratory Protection: For handling the powder outside of a certified fume hood, a filtering half mask or a half mask with appropriate particulate filters is recommended.[\[12\]](#)
- Body Protection: A lab coat or a long-sleeved overall should be worn.[\[12\]](#)

Operational and Disposal Plans

Handling and Storage:

- **Sophoricoside** powder should be handled with care to avoid dust formation.

- It is recommended to work in a well-ventilated area or under a chemical fume hood.
- Store the compound in tightly sealed, light-resistant containers.[\[2\]](#)
- For long-term storage, aliquoting the solution after preparation can prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)

Disposal Plan:

- All waste materials, including empty containers and contaminated PPE, should be disposed of as chemical waste in accordance with local, state, and federal regulations.[\[13\]](#)
- Do not dispose of **Sophoricoside** down the drain.[\[13\]](#)
- Used and unused investigational products should be documented and disposed of following institutional and sponsor guidelines.[\[14\]](#)

Emergency Procedures

Spills:

- Evacuate the immediate area.
- Wear appropriate PPE before cleaning the spill.
- For small powder spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Exposure:

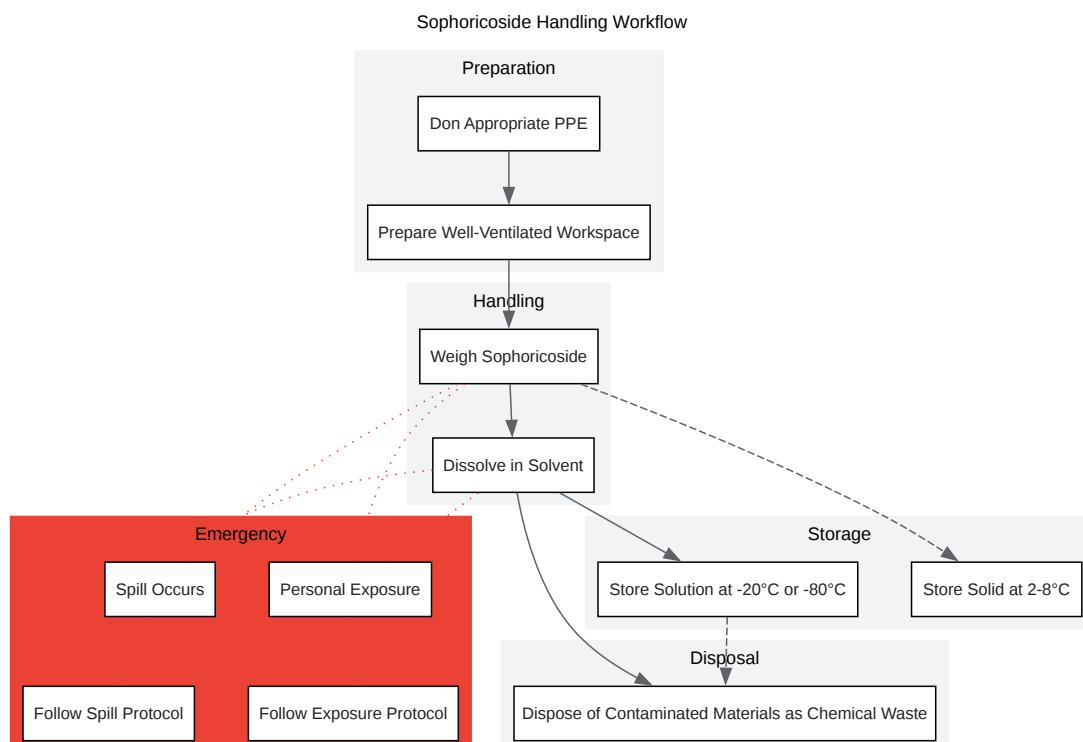
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[15\]](#) Remove contaminated clothing.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[15\]](#) Seek medical attention.
- Inhalation: Move to fresh air.[\[15\]](#) If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Fire:

- Use a dry chemical powder, carbon dioxide, or alcohol-resistant foam fire extinguisher.[\[15\]](#)
- Do not use a water jet.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Sophoricoside**.

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